

Application Notes and Protocols for the GC-MS Analysis of Phellodendron amurense

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Compound of Interest

Compound Name:	<i>PHELLODENDRON AMURENSE</i> <i>BARK EXTRACT</i>
CAS No.:	164288-52-2
Cat. No.:	B1170371

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Introduction

Phellodendron amurense, commonly known as Amur cork tree, is a plant of significant interest in traditional medicine and modern drug development due to its rich chemical composition. The bark and fruit of *P. amurense* contain a variety of bioactive compounds, including alkaloids, flavonoids, and essential oils. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of the volatile components present in the essential oil of *P. amurense*. This document provides detailed application notes and protocols for the GC-MS analysis of *P. amurense*, focusing on its essential oil composition.

Data Presentation: Chemical Composition of Phellodendron amurense Essential Oil

The essential oil of *Phellodendron amurense*, obtained through hydrodistillation of the fruits, is a complex mixture of volatile compounds. A GC-MS analysis of the essential oil from *P. amurense* fruits collected in China identified 21 compounds, which accounted for 97% of the total oil composition.^{[1][2]} The most abundant constituents were myrcene (51.7%), 2-methyl-6-methylenoocta-3,7-dien-2-ol (7.4%), 1,2-benzenedicarboxylic acid-bis(2-methylpropyl)-ester (7.2%), 2-methyl-6-methylenoocta-1,7-dien-3-ol (7.1%), and α -phellandrene (5.2%).^{[1][2]}

Table 1: Quantitative Analysis of Volatile Compounds in *Phellodendron amurense* Essential Oil by GC-MS^{[1][2]}

Compound	Retention Time (min)	Relative Content (%)
α -Thujene	8.23	0.8
α -Pinene	8.54	2.1
Camphene	8.91	0.3
Sabinene	9.52	1.5
β -Pinene	9.87	2.5
Myrcene	10.21	51.7
α -Phellandrene	10.56	5.2
δ -3-Carene	10.89	1.8
p-Cymene	11.23	1.1
Limonene	11.54	3.6
β -Ocimene	11.98	0.9
γ -Terpinene	12.45	0.5
Terpinolene	13.21	0.7
Linalool	14.02	1.2
2-Methyl-6-methyleneocta-1,7-dien-3-ol	15.87	7.1
2-Methyl-6-methyleneocta-3,7-dien-2-ol	16.23	7.4
α -Terpineol	17.54	0.6
β -Caryophyllene	21.34	1.3
α -Humulene	22.01	0.4
Germacrene D	23.56	0.2
1,2-Benzenedicarboxylic acid-bis(2-methylpropyl)-ester	28.98	7.2

Experimental Protocols

Sample Preparation: Hydrodistillation of *Phellodendron amurense* Essential Oil

The extraction of essential oils from plant materials is a critical first step in their analysis. Hydrodistillation is a common method for extracting volatile compounds from plant matrices.

Materials and Equipment:

- Fresh or dried fruits of *Phellodendron amurense*
- Clevenger-type apparatus
- Heating mantle
- Round-bottom flask (2 L)
- Distilled water
- Anhydrous sodium sulfate
- Grinder or mill

Protocol:

- Grind the plant material (e.g., 100 g of dried fruits) to a coarse powder.
- Place the ground material into the round-bottom flask.
- Add a sufficient amount of distilled water to cover the plant material (approximately 1 L).
- Set up the Clevenger apparatus for hydrodistillation.
- Heat the flask using the heating mantle to initiate boiling.
- Continue the distillation for at least 3 hours, or until no more oil is collected.
- Collect the essential oil from the collection arm of the Clevenger apparatus.

- Dry the collected essential oil over anhydrous sodium sulfate to remove any residual water.
- Store the essential oil in a sealed vial in a cool, dark place until GC-MS analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following protocol is a general guideline for the analysis of *Phellodendron amurense* essential oil. Instrument parameters may need to be optimized for specific equipment and analytical goals.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column: A non-polar column such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) is suitable for the separation of a wide range of volatile compounds.

GC-MS Conditions:

Parameter	Value
Gas Chromatograph	
Injector Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Temperature Program	
Initial Temperature	60 °C, hold for 2 min
Ramp 1	3 °C/min to 180 °C
Ramp 2	20 °C/min to 280 °C, hold for 5 min
Mass Spectrometer	
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Impact (EI)
Ionization Energy	70 eV
Mass Range	m/z 40-500
Solvent Delay	3 min

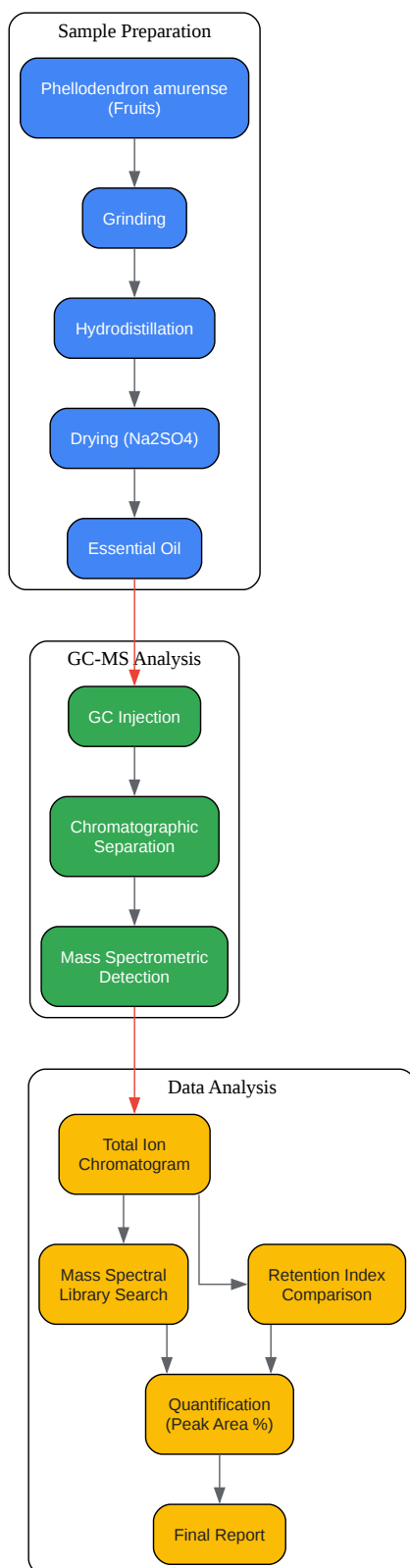
Data Analysis:

- Identify the chemical constituents by comparing their mass spectra with those in a reference library (e.g., NIST, Wiley).
- Confirm the identification by comparing the retention indices of the compounds with those reported in the literature for a similar GC column.
- Calculate the relative percentage of each component by peak area normalization.

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the GC-MS analysis of Phellodendron amurense.



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